Application Notes: Disperse Yellow 54 as a Potential Tracer in Fluid Dynamics

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Disperse yellow 54*
CAS No.:	*12223-85-7*
Cat. No.:	*B076046*

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Disperse Yellow 54, a quinophthalone dye, presents several characteristics that suggest its potential as a fluorescent tracer for qualitative and quantitative flow visualization techniques in fluid dynamics, such as Laser-Induced Fluorescence (LIF) and Particle Image Velocimetry (PIV).[1] Its primary application to date has been in the textile industry for dyeing polyester fibers.[2][3][4][5]

Principle of Operation

In fluid dynamics experiments, a fluorescent tracer is introduced into a flow, and a light source, typically a laser, is used to excite the dye molecules. The excited molecules then emit light at a longer wavelength (fluorescence), which is captured by a detector. The intensity of the fluoresced light can be correlated to various flow properties, such as concentration, temperature, and velocity. For this to be effective, the tracer should be chemically inert, have high fluorescence quantum yield, be soluble in the working fluid, and exhibit good photostability. While **Disperse Yellow 54** is noted to be insoluble in water, it is soluble in some organic solvents like ethanol, which are used in certain fluid dynamics studies.[2]

Potential Applications

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- Flow Visualization: Tracing streamlines, identifying flow separation and reattachment points, and visualizing vortex structures.
- Concentration Measurements: In mixing studies, the fluorescence intensity can be directly related to the concentration of the tracer.
- Temperature Measurements: Some fluorescent dyes exhibit temperature-dependent fluorescence. The potential for **Disperse Yellow 54** to be used in laser-induced thermometry would require experimental characterization.
- Two-Phase Flow Studies: Investigating the dynamics of liquid-liquid or gas-liquid interfaces.

Physicochemical Properties of **Disperse Yellow 54**

A summary of the known physicochemical properties of **Disperse Yellow 54** is provided in the table below. These properties are primarily documented for its application as a textile dye but are relevant for its potential use as a fluid dynamics tracer.

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Property	Value	References
Chemical Name	2-(3-hydroxyquinolin-2-yl)indene-1,3-dione	[6]
C.I. Name	Disperse Yellow 54	[2]
CAS Number	12223-85-7	[2][7][8][9]
Molecular Formula	C18H11NO3	[2][7][9][10][11]
Molecular Weight	289.28 g/mol	[2][10]
Appearance	Yellow powder/grain	[2][4][10]
Melting Point	265 °C	[3][11]
Boiling Point	502 °C at 760 mmHg	[3][6][7][9][11]
Solubility	Insoluble in water; Soluble in strong sulfuric acid, pyridine (when heated), sulfolane, and ethanol.	[2]
Water Solubility	28.93 µg/L (at 25 °C)	[3]

Experimental Protocols

The following are generalized protocols for using a fluorescent dye like **Disperse Yellow 54** in Laser-Induced Fluorescence (LIF) for concentration measurement. These protocols are hypothetical and would require optimization and validation for **Disperse Yellow 54**.

Protocol 1: Preparation of Tracer Stock Solution

- Solvent Selection: Based on its known solubility, select a suitable solvent for your fluid dynamics experiment (e.g., ethanol).[2] Ensure the chosen solvent is compatible with your experimental apparatus.

- Dissolution: Prepare a concentrated stock solution of **Disperse Yellow 54** in the chosen solvent. For example, dissolve 10 mg of **Disperse Yellow 54** powder in 100 mL of ethanol to create a 100 mg/L stock solution.

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- Sonication: To ensure complete dissolution, sonicate the solution for 15-20 minutes.
- Filtration: Filter the stock solution through a 0.22 µm syringe filter to remove any undissolved particles that could interfere with laser-based measurements.
- Storage: Store the stock solution in a dark, airtight container to prevent photodegradation and solvent evaporation.

Protocol 2: Laser-Induced Fluorescence (LIF) for Concentration Measurement

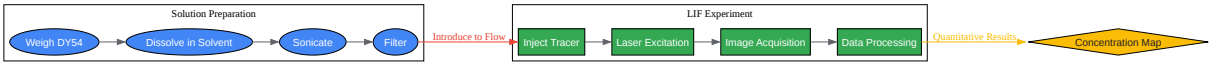
- Experimental Setup:
  - A fluidic channel or vessel transparent to the excitation and emission wavelengths.
  - An excitation light source, such as a continuous wave (CW) or pulsed laser. The laser wavelength should be chosen to overlap with the absorption spectrum of **Disperse Yellow 54**.
  - Optics to shape the laser beam into a sheet or a focused point, depending on the measurement requirements.
  - A sensitive camera (e.g., CCD or sCMOS) with an appropriate optical filter to block the scattered laser light and transmit the fluorescence emission.
  - A data acquisition and processing system.
- Procedure:
  - Introduce the working fluid (e.g., ethanol) into the experimental setup.
  - Inject a known concentration of the **Disperse Yellow 54** tracer solution into the flow.
  - Illuminate the region of interest with the laser sheet.
  - Capture the fluorescence signal using the camera. The exposure time should be optimized to maximize the signal-to-noise ratio without saturating the detector.

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- Acquire a series of images to analyze the temporal evolution of the tracer concentration.

- Data Analysis:
  - Correct the raw fluorescence images for background noise and non-uniformities in the laser sheet intensity.
  - Assuming a linear relationship between fluorescence intensity and concentration (which needs to be verified experimentally), create a calibration curve by measuring the fluorescence intensity of several known concentrations of **Disperse Yellow 54**.
  - Use the calibration curve to convert the fluorescence intensity maps into quantitative concentration maps.

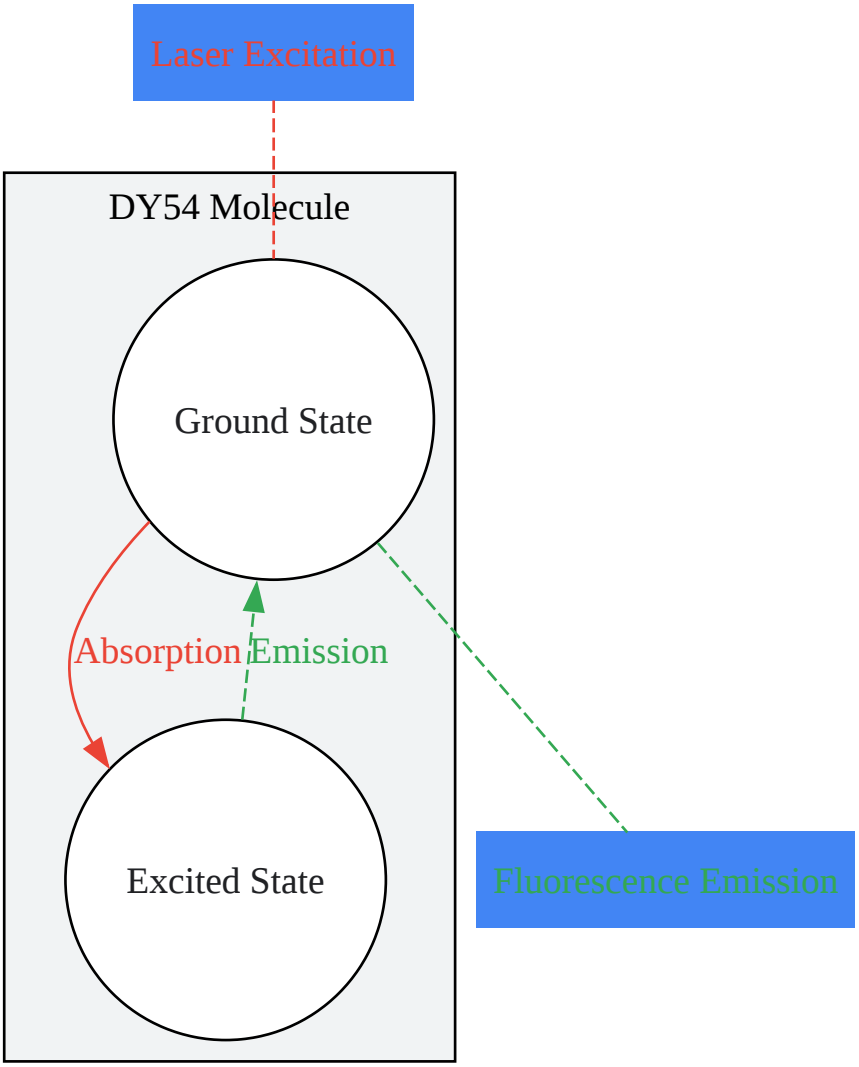
Visualizations



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Caption: Workflow for concentration measurement using **Disperse Yellow 54** in a Laser-Induced Fluorescence experiment.

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